

Foundational Research on Hexanetriol as a Polyol: A Technical Guide

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Compound of Interest

Compound Name: Hexanetriol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the foundational research on 1,2,6-**hexanetriol**, a versatile polyol with significant applications in polymer chemistry and beyond. This document details its core properties, synthesis, and analytical methods, offering a valuable resource for professionals in research and development.

Core Properties of 1,2,6-Hexanetriol

1,2,6-**Hexanetriol** is a trihydric alcohol, presenting as a colorless to light yellow, odorless, and viscous liquid.^[1] Its structure, featuring two primary and one secondary hydroxyl group, imparts properties that make it a valuable component in various formulations.^[2] It is miscible with water and polar organic solvents but has low solubility in non-polar solvents.^[2]

Physical Properties

A summary of the key physical properties of 1,2,6-**hexanetriol** is presented in Table 1.

| Property | Value | Unit | Reference(s) |
|-------------------|---|-------|--------------|
| Molecular Formula | C6H14O3 | - | [2][3] |
| Molecular Weight | 134.17 | g/mol | [2][3] |
| Appearance | Colorless to light yellow, viscous liquid | - | [1] |
| Boiling Point | 178 °C @ 5 mmHg | °C | [3][4] |
| Melting Point | -25 to -32 | °C | [1][5] |
| Density | 1.109 @ 25 °C | g/mL | [3][4] |
| Refractive Index | 1.476 @ 20 °C | - | [3][4] |
| Flash Point | 195 | °C | [3] |
| Vapor Pressure | <0.01 @ 20 °C | mmHg | [3] |
| Vapor Density | 4.63 (air=1) | - | [3] |
| Solubility | Miscible with water | - | [2] |

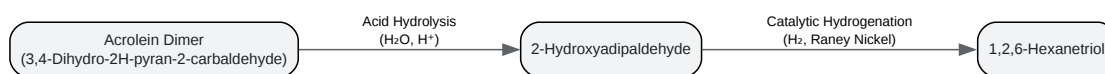
Chemical Properties

The chemical behavior of 1,2,6-**hexanetriol** is dictated by its three hydroxyl groups, which allow it to participate in reactions typical of alcohols, such as esterification and etherification. It is a stable, combustible liquid and is incompatible with strong oxidizing agents, acid anhydrides, and acid chlorides.[4]

| Property | Value | Unit | Reference(s) |
|-----------------------------|-----------|------|--------------|
| Purity (Hydroxyl Titration) | >96.0 | % | |
| pH (30% aqueous solution) | 4.0 - 7.0 | - | [1] |

Synthesis of 1,2,6-Hexanetriol

The primary industrial synthesis of 1,2,6-**hexanetriol** involves the hydrolysis of acrolein dimer followed by catalytic hydrogenation.



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Industrial Synthesis of 1,2,6-Hexanetriol.

Detailed Experimental Protocol: Industrial Synthesis

The industrial production of 1,2,6-**hexanetriol** is a two-step process:

Step 1: Hydrolysis of Acrolein Dimer

- **Reaction Setup:** A reaction vessel equipped with a stirrer, heating mantle, and condenser is charged with acrolein dimer.
- **Hydrolysis:** Dilute aqueous acid (e.g., sulfuric acid) is added to the acrolein dimer.
- **Reaction Conditions:** The mixture is heated to facilitate the hydrolysis of the dimer to 2-hydroxyadipaldehyde. The reaction progress is monitored by analyzing aliquots.
- **Neutralization:** Upon completion, the acidic solution is neutralized.

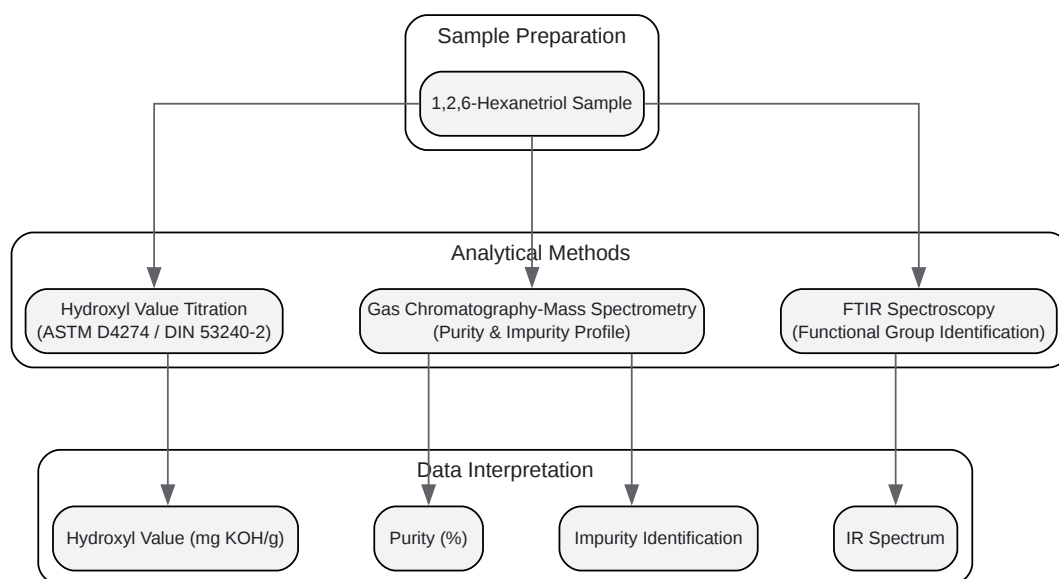
Step 2: Catalytic Hydrogenation of 2-Hydroxyadipaldehyde

- **Catalyst Preparation:** A Raney nickel catalyst is prepared and activated according to standard procedures.
- **Hydrogenation:** The aqueous solution of 2-hydroxyadipaldehyde is transferred to a high-pressure autoclave. The Raney nickel catalyst is added.

- **Reaction Conditions:** The autoclave is pressurized with hydrogen gas to approximately 20 atm and heated to around 140 °C. The reaction is typically complete within 1.5 hours.[6]
- **Work-up:** After cooling and depressurization, the catalyst is filtered off. The resulting solution is purified by distillation under reduced pressure to yield pure 1,2,6-**hexanetriol**.[6]

Analytical Characterization of 1,2,6-Hexanetriol

The quality and purity of 1,2,6-**hexanetriol** are assessed using various analytical techniques. The most critical parameter for its application as a polyol is the hydroxyl value.



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*Analytical Workflow for 1,2,6-**Hexanetriol** Characterization.*

Detailed Experimental Protocol: Hydroxyl Value Determination (ASTM D4274-16)

This method determines the hydroxyl number of polyols by acetylation followed by titration.

- Reagent Preparation:
 - Acetylation Reagent: Prepare a solution of acetic anhydride in pyridine.
 - Titrant: Standardized potassium hydroxide (KOH) solution in ethanol.
 - Indicator: Phenolphthalein solution.
- Sample Preparation: Accurately weigh a specific amount of the 1,2,6-**hexanetriol** sample into a flask.
- Acetylation:
 - Add a precise volume of the acetylation reagent to the sample flask and a blank flask (containing no sample).
 - Attach a condenser and heat the flasks in a water bath for a specified time to allow for the complete reaction of the hydroxyl groups with acetic anhydride.
- Hydrolysis: After cooling, add a known amount of distilled water to each flask to hydrolyze the excess acetic anhydride.
- Titration:
 - Add a few drops of phenolphthalein indicator to each flask.
 - Titrate the contents of each flask with the standardized KOH solution until a persistent pink endpoint is reached.
- Calculation: The hydroxyl value is calculated based on the difference in the volume of KOH solution required for the blank and the sample titrations.

Detailed Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

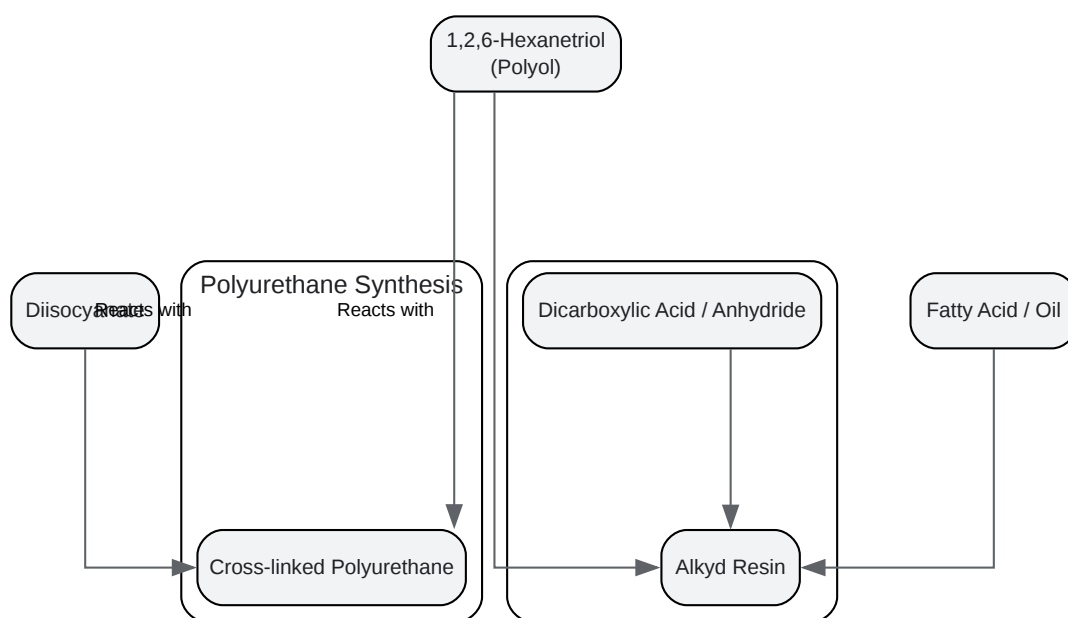
GC-MS is employed to determine the purity of 1,2,6-**hexanetriol** and to identify any volatile impurities.

- Sample Preparation: Prepare a dilute solution of the 1,2,6-**hexanetriol** sample in a suitable solvent (e.g., methanol or acetone).
- GC-MS System:
 - Gas Chromatograph: Equipped with a capillary column suitable for polar compounds (e.g., a wax-type column).
 - Mass Spectrometer: A quadrupole or ion trap mass spectrometer is commonly used.
- GC Conditions:
 - Injector Temperature: Set to ensure complete volatilization of the sample.
 - Oven Temperature Program: A temperature gradient is used to separate compounds with different boiling points. A typical program might start at a lower temperature and ramp up to a higher temperature.
 - Carrier Gas: Helium is typically used as the carrier gas at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron ionization (EI) is standard for generating mass spectra.
 - Mass Range: Scan a mass range appropriate for the expected compounds (e.g., m/z 30-300).
- Data Analysis:
 - The purity of the 1,2,6-**hexanetriol** is determined by the area percentage of its corresponding peak in the chromatogram.

- Impurities are identified by comparing their mass spectra to a spectral library (e.g., NIST).

Application of 1,2,6-Hexanetriol as a Polyol in Polymer Synthesis

As a trifunctional molecule, 1,2,6-**hexanetriol** is a key building block in the synthesis of various polymers, including polyurethanes and alkyd resins, where it acts as a cross-linking agent.[6]



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Application of 1,2,6-Hexanetriol in Polymer Synthesis.

Representative Experimental Protocol: Synthesis of a Polyurethane Elastomer

This protocol outlines the general procedure for synthesizing a polyurethane elastomer using **1,2,6-hexanetriol** as a cross-linker.

- **Reactant Preparation:**
 - **Polyol Component:** A mixture of a diol (e.g., polycaprolactone diol) and **1,2,6-hexanetriol** is prepared. The ratio of diol to triol will determine the degree of cross-linking. The polyol mixture is dried under vacuum to remove any moisture.
 - **Isocyanate Component:** A diisocyanate (e.g., 4,4'-diphenylmethane diisocyanate - MDI) is used.
 - **Catalyst:** A catalyst such as dibutyltin dilaurate (DBTDL) is often used to accelerate the reaction.
- **Reaction Setup:** The reaction is carried out in a moisture-free environment (e.g., under a nitrogen atmosphere) in a suitable reaction vessel equipped with a mechanical stirrer.
- **Polymerization:**
 - The dried polyol mixture is heated to a specific temperature (e.g., 80 °C).
 - The diisocyanate is added to the polyol mixture with vigorous stirring.
 - A catalytic amount of DBTDL is added to initiate the polymerization.
- **Curing:** The resulting viscous liquid is poured into a mold and cured at an elevated temperature for several hours to complete the cross-linking reaction and form the solid polyurethane elastomer.
- **Characterization:** The properties of the resulting polyurethane, such as tensile strength, elongation at break, and thermal stability, are then characterized using appropriate analytical techniques.

This technical guide provides a solid foundation for understanding the fundamental aspects of **1,2,6-hexanetriol** as a polyol. The detailed protocols and data presented herein are intended to support researchers and professionals in their work with this versatile chemical compound.

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